

# Sourcing and Application of Research-Grade Dalosirvat (SM-04554)

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## Compound of Interest

Compound Name: Dalosirvat

Cat. No.: B610879

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Product Name: **Dalosirvat** (also known as SM-04554) IUPAC Name: 1-(2,3-dihydro-1,4-benzodioxin-6-yl)-4-phenylbutane-1,4-dione[1] CAS Number: 1360540-81-3[2] Molecular Formula: C<sub>18</sub>H<sub>16</sub>O<sub>4</sub>[2] Molecular Weight: 296.11 g/mol [2]

## Sourcing and Availability

**Dalosirvat** (SM-04554) is an experimental small molecule compound developed by Biosplice Therapeutics (formerly Samumed) as a topical treatment for androgenetic alopecia (hair loss). [1] It is important to note that after completing a Phase 3 trial in early 2023, Biosplice Therapeutics reportedly cancelled the development of **Dalosirvat** for this indication. As of 2021, the company was evaluating global out-licensing opportunities for the program.

For research purposes, **Dalosirvat** can be sourced from specialized chemical suppliers. One such supplier is:

- AOBIOUS: Offers **Dalosirvat** (SM-04554) with purity greater than 98% as determined by HPLC. They provide the compound in various quantities.

Other vendors, such as Tirzepatide Pharma, have listed wholesale options for **Dalosirvat**, though availability may be limited. Researchers should verify the purity and identity of the compound from any supplier through independent analysis.

Storage and Solubility:

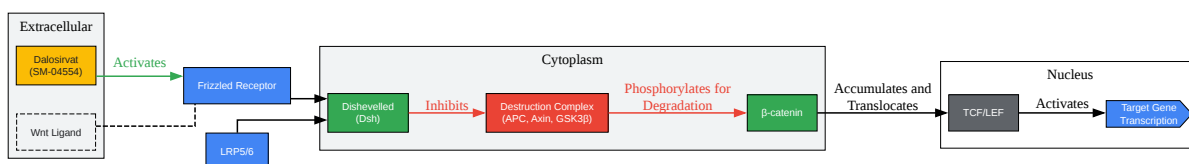
- Storage: Store at 0°C for short-term use and -20°C for long-term storage, in a desiccated environment.
- Solubility: Soluble in DMSO.

## Mechanism of Action: Wnt Signaling Pathway

**Dalosirvat** is a Wnt signaling pathway stimulant. The Wnt pathway is a critical group of signal transduction pathways involved in cell proliferation, differentiation, and migration. In the context of hair follicle biology, Wnt signaling is understood to:

- Initiate and maintain the anagen (growth) phase of the hair cycle.
- Promote the differentiation of dermal progenitor cells, leading to the formation of new hair follicles.
- Counteract the reduction in Wnt signaling that is associated with hair loss in androgenetic alopecia.

By activating this pathway, **Dalosirvat** was developed to stimulate the regeneration and growth of hair follicles.



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Diagram of the canonical Wnt signaling pathway activated by **Dalosirvat**.

## Application Notes & Experimental Protocols

**Dalosirvat** has been primarily investigated as a topical solution for androgenetic alopecia in human clinical trials. The protocols from these studies provide a framework for its application in a research setting.

## Key Clinical Trial Parameters

The following tables summarize quantitative data from clinical trials investigating **Dalosirvat**.

Table 1: Phase 2 Clinical Trial (NCT02503137) Design

Parameter	Description
Study Design	Multicenter, Randomized, Double-Blind, Placebo-Controlled
Participants	49 male subjects with Androgenetic Alopecia (Norwood-Hamilton scale 4-6)
Treatment Groups	1. Topical Dalosirvat 0.15% solution2. Topical Dalosirvat 0.25% solution3. Placebo (Vehicle)
Application	Once daily topical application to the scalp
Duration	90 days of treatment with a 51-day follow-up period
Primary Endpoints	Safety, Tolerability, and Efficacy (change in hair counts)

Table 2: Phase 2 Clinical Trial Efficacy Results

Parameter	0.15% Solution	0.25% Solution	Placebo (Vehicle)
Baseline Avg. Hair Count (hairs/cm²)	104.9	110.8	114.0
Day 90 Avg. Hair Count (hairs/cm²)	115.0	118.5	111.5
Net Change (hairs/cm²)	+10.1	+7.7	-2.5

Note: Data is derived from a 300-participant Phase II study reported in March 2016.

## Protocol: Topical Application in a Research Setting (Based on Clinical Trials)

This protocol outlines a general procedure for applying **Dalosirvat** in a research context, adapted from the methodology of clinical studies NCT03742518 and NCT02503137.

Objective: To assess the effect of **Dalosirvat** on hair follicle activity in an appropriate animal model or ex vivo human scalp tissue.

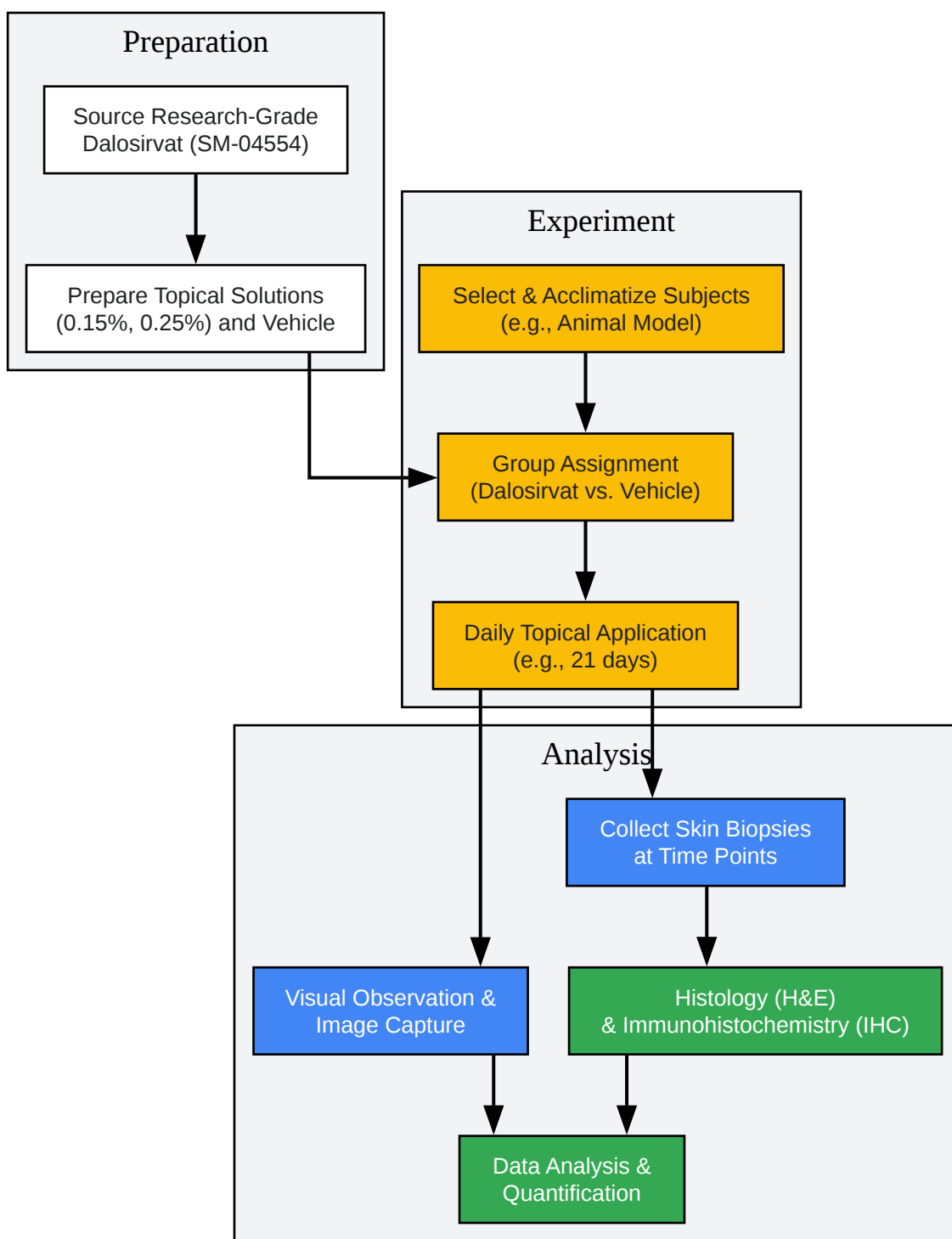
Materials:

- **Dalosirvat** (SM-04554) powder
- Vehicle solution (e.g., ethanol, propylene glycol, and water). The exact composition used in the clinical trials is proprietary. A typical vehicle for topical small molecules might consist of 50% propylene glycol, 30% ethanol, and 20% water.
- Vortex mixer
- Precision balance
- Micropipettes

Procedure:

- Preparation of Topical Solution:
  - Prepare a 0.15% and a 0.25% (w/v) solution of **Dalosirvat** in the chosen vehicle.
  - For example, to prepare 10 mL of a 0.15% solution, dissolve 15 mg of **Dalosirvat** in 10 mL of the vehicle.
  - Ensure the compound is fully dissolved using a vortex mixer. Prepare fresh solutions regularly.
- Subject Acclimatization (for in vivo studies):

- Acclimatize subjects (e.g., C57BL/6 mice, where hair growth cycles are well-characterized) for at least one week before the experiment.
- Synchronize hair follicles into the telogen (resting) phase by depilation.
- Application:
  - Designate treatment areas on the dorsal skin of the subjects.
  - Apply a specific volume (e.g., 100-200  $\mu$ L) of the 0.15%, 0.25% **Dalosirvat** solution, or vehicle (placebo) to the designated area once daily.
- Monitoring and Analysis:
  - Visually monitor the treatment area for signs of hair growth (skin darkening, hair shaft emergence).
  - At predefined time points (e.g., Day 10, 15, 20), collect skin biopsies from the treatment area.
  - Process biopsies for histological analysis (e.g., H&E staining) to assess hair follicle morphology and staging (anagen vs. telogen).
  - Perform immunohistochemistry (IHC) for markers of proliferation (e.g., Ki-67) or Wnt pathway activation (e.g., nuclear  $\beta$ -catenin).



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A generalized experimental workflow for studying **Dalosirvat**.

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## References

- 1. Dalosirvat - Wikipedia [en.wikipedia.org]
- 2. SM04554 Supplier | CAS 1360540-81-3 | Wnt pathway activator | AOBIOUS [aobious.com]
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